

Safe Disposal of 4-Oxocyclohexane-1-sulfonyl chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Oxocyclohexane-1-sulfonyl
chloride

Cat. No.: B570904

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **4-Oxocyclohexane-1-sulfonyl chloride**. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. This guide is intended to be a primary resource for procedural guidance, building trust through a commitment to safety beyond the product itself.

Disclaimer: A specific Safety Data Sheet (SDS) for **4-Oxocyclohexane-1-sulfonyl chloride** (CAS No. 1262409-43-7 or 1020842-00-5) is not readily available in public domains. The following procedures are based on the general properties and hazards of sulfonyl chloride compounds.^{[1][2][3]} It is imperative to consult the specific SDS provided by your supplier and to adhere to all institutional and local regulations regarding chemical waste disposal. Always perform a small-scale test reaction when attempting a new neutralization procedure.

Immediate Safety and Hazard Profile

4-Oxocyclohexane-1-sulfonyl chloride, like other sulfonyl chlorides, should be treated as a corrosive and water-reactive substance.^{[1][2]}

- Primary Hazards:
 - Corrosivity: Causes severe skin burns and serious eye damage.^{[1][3][4]}

- Reactivity: Reacts exothermically, and sometimes violently, with water, moisture, and bases. This reaction produces corrosive hydrochloric acid and 4-oxocyclohexane-1-sulfonic acid.[1]
- Toxicity: May be toxic if inhaled, swallowed, or in contact with skin.[4] Inhalation of vapors or fumes can cause respiratory tract irritation.
- Combustion Hazards: Combustion may produce toxic and corrosive gases such as hydrogen chloride and sulfur oxides.[2]

Quantitative Data and Properties

The following table summarizes available data for **4-Oxocyclohexane-1-sulfonyl chloride** and typical data for related sulfonyl chlorides.

Property	Value	Source
Chemical Name	4-Oxocyclohexane-1-sulfonyl chloride	
CAS Number	1262409-43-7, 1020842-00-5	[5][6]
Molecular Formula	C ₆ H ₉ ClO ₃ S	[7][8]
Molecular Weight	196.65 g/mol	[7]
Appearance	Assumed to be a solid or liquid	General
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed and protect from moisture. Handle under an inert gas atmosphere.	[1][5]
Incompatible Materials	Water, strong bases, strong oxidizing agents, alcohols, and amines.	[1]
Personal Protective Equipment (PPE)	Chemical-resistant gloves (e.g., nitrile rubber), tightly fitting safety goggles, full-face shield, chemical-resistant lab coat or apron. Work must be performed in a certified chemical fume hood.	[1][3][4]

Experimental Protocols for Disposal

The disposal of **4-Oxocyclohexane-1-sulfonyl chloride** is a two-stage process: neutralization of small, residual quantities and packaging of bulk quantities for professional disposal.

Protocol 1: Neutralization of Small, Residual Quantities

This procedure is intended for the treatment of small amounts of residual **4-Oxocyclohexane-1-sulfonyl chloride** (e.g., rinsing glassware).

Objective: To safely hydrolyze and neutralize residual **4-Oxocyclohexane-1-sulfonyl chloride** into the less hazardous 4-oxocyclohexane-1-sulfonic acid sodium salt.

Materials:

- Residual **4-Oxocyclohexane-1-sulfonyl chloride**
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution or a 1-2 M sodium hydroxide (NaOH) solution
- Ice bath
- Large beaker (at least 5-10 times the volume of the sulfonyl chloride solution)
- Stir plate and stir bar
- pH paper or pH meter

Procedure:

- Preparation: In a certified chemical fume hood, place the large beaker containing a sufficient volume of the chosen basic solution on a stir plate situated within an ice bath. A general guideline is to use at least 5-10 molar equivalents of the base relative to the estimated amount of residual sulfonyl chloride. Begin vigorous stirring.
- Slow Addition: Carefully and slowly, add the residual solution containing **4-Oxocyclohexane-1-sulfonyl chloride** to the cold, stirred basic solution in a dropwise manner.
 - CAUTION: The reaction is exothermic and will produce gas (CO_2 if using sodium bicarbonate). The rate of addition must be controlled to prevent excessive foaming, a rapid increase in temperature, or overflow.
- Reaction Completion: Once the addition is complete, continue to stir the mixture in the ice bath for a minimum of 30-60 minutes to ensure the hydrolysis reaction is complete.

- **pH Verification:** Remove the beaker from the ice bath and allow it to warm to room temperature. Test the pH of the aqueous layer to confirm it is neutral or slightly basic (pH 7-9). If the solution is still acidic, add more base.
- **Final Disposal:** Once neutralized, the resulting aqueous solution should be transferred to a designated "Aqueous Hazardous Waste" container as per your institution's guidelines. Do not pour down the drain unless permitted by local regulations for neutralized solutions of this nature.

Protocol 2: Disposal of Bulk Quantities and Contaminated Materials

Bulk quantities of **4-Oxocyclohexane-1-sulfonyl chloride** and materials contaminated with it (e.g., absorbent from a spill) must be disposed of as hazardous waste without attempting neutralization.

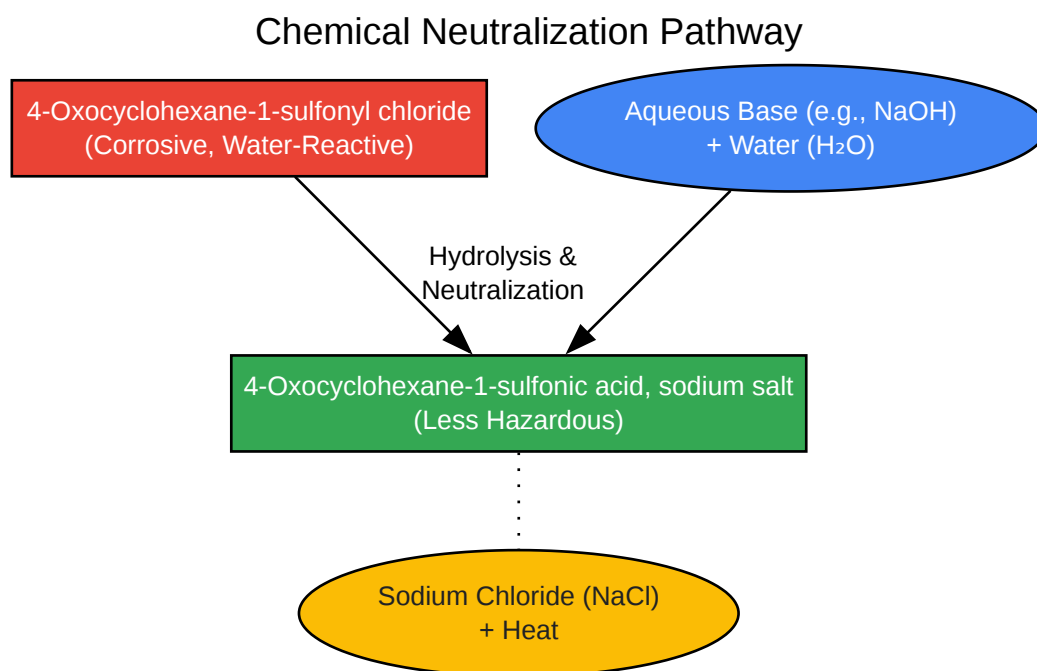
Procedure:

- **Waste Segregation:** This compound is a halogenated organic substance. It must be collected in a designated "Halogenated Organic Waste" container. Do not mix it with non-halogenated waste, as this can significantly increase disposal costs.
- **Container and Labeling:** Ensure the original container is tightly sealed. If transferring, use a compatible, properly sealed, and clearly labeled hazardous waste container. The label must include the full chemical name, "**4-Oxocyclohexane-1-sulfonyl chloride**," and appropriate hazard symbols (e.g., corrosive).
- **Spill Residues:** In the event of a spill, absorb the material with an inert, non-combustible absorbent such as sand, earth, or vermiculite. Do not use combustible materials like sawdust. Carefully scoop the absorbed material into a designated hazardous waste container.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.

Mandatory Visualizations

The following diagrams illustrate the logical workflows for the proper handling and disposal of **4-Oxocyclohexane-1-sulfonyl chloride**.

Caption: Disposal workflow for **4-Oxocyclohexane-1-sulfonyl chloride**.



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Caption: Neutralization reaction of **4-Oxocyclohexane-1-sulfonyl chloride**.

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